

N-Nitroso-Olanzapine: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-nitroso-olanzapine*

Cat. No.: *B15812381*

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An In-depth Guide to the CAS Number, Molecular Structure, and Analytical Considerations of a Critical Olanzapine Impurity

This technical guide provides a comprehensive overview of **N-nitroso-olanzapine**, a potential nitrosamine impurity in the atypical antipsychotic drug olanzapine. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, physicochemical properties, and analytical methodologies.

Chemical Identity and Molecular Structure

N-nitroso-olanzapine is the N-nitroso derivative of olanzapine, formed by the substitution of the hydrogen atom on the secondary amine of the benzodiazepine ring with a nitroso group.

Molecular Structure:

The molecular structure of **N-nitroso-olanzapine** is presented below:

SMILES: CN1CCN(C2=NC3=CC=CC=C3N(N=O)C4=C2C=C(C)S4)CC1[\[1\]](#)

InChI:InChI=1S/C17H19N5OS/c1-12-11-13-16(21-9-7-20(2)8-10-21)18-14-5-3-4-6-15(14)22(19-23)17(13)24-12/h3-6,11H,7-10H2,1-2H3[2]

The chemical and physical properties of **N-nitroso-olanzapine** are summarized in the table below. It is important to note that a registered CAS number for this specific compound is not publicly available.[3]

Identifier	Value	Reference
IUPAC Name	2-Methyl-4-(4-methylpiperazin-1-yl)-10-nitroso-10H-benzo[b]thieno[2,3-e][1][4]diazepine	[1][3]
CAS Number	Not Available	[3][5][6]
Molecular Formula	C17H19N5OS	[2][3]
Molecular Weight	341.43 g/mol	[3]

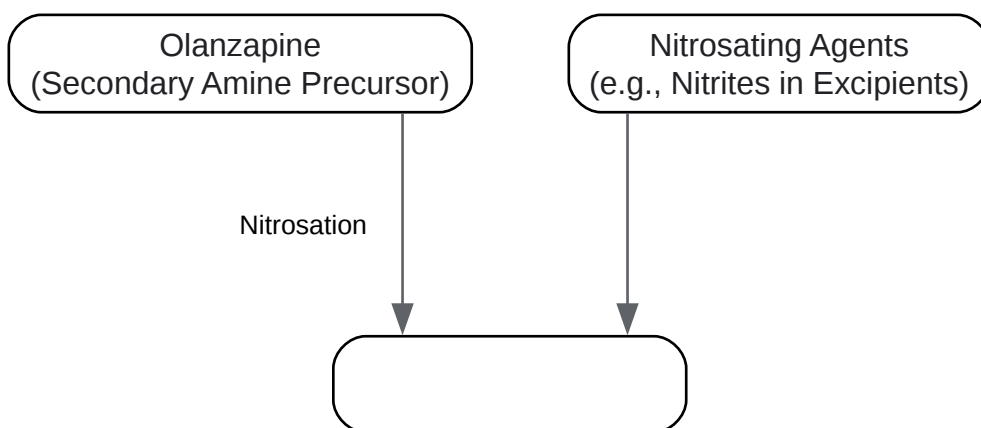
Physicochemical and Regulatory Data

The following table summarizes the computed physicochemical properties of **N-nitroso-olanzapine**, as experimental data is not widely available. Additionally, the regulatory acceptable intake limit is provided.

Property	Value	Reference
XLogP3	2.7	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	6	[2]
Rotatable Bond Count	1	[2]
Exact Mass	341.13103142	[2]
Topological Polar Surface Area	59.8 Å ²	[2]
Heavy Atom Count	24	[2]
HPLC Purity	≥98% (Commercially available reference standards)	[5]
FDA Acceptable Intake (AI) Limit	1500 ng/day	[4][7]

Formation and Synthesis Considerations

N-nitroso-olanzapine is a nitrosamine drug substance-related impurity (NDSRI) that can potentially form from the reaction of olanzapine with nitrosating agents.



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Potential formation pathway of **N-nitroso-olanzapine**.

It is noteworthy that the synthesis of **N-nitroso-olanzapine** is not straightforward. A commercially available "Synthesis Attempts and Failure Report" details multiple unsuccessful attempts to synthesize this compound under standard nitrosation conditions, suggesting that it may not form readily.[3] This report indicates that 10 synthesis attempts were made, with analysis by HPLC, Mass Spectrometry/LC-MS, NMR, and IR.[3]

Analytical Methodologies

A validated analytical method for the routine quantification of **N-nitroso-olanzapine** is crucial for ensuring the safety of olanzapine-containing drug products. While a specific validated method for this impurity is not publicly available, methods for the analysis of olanzapine and its other impurities can be adapted.

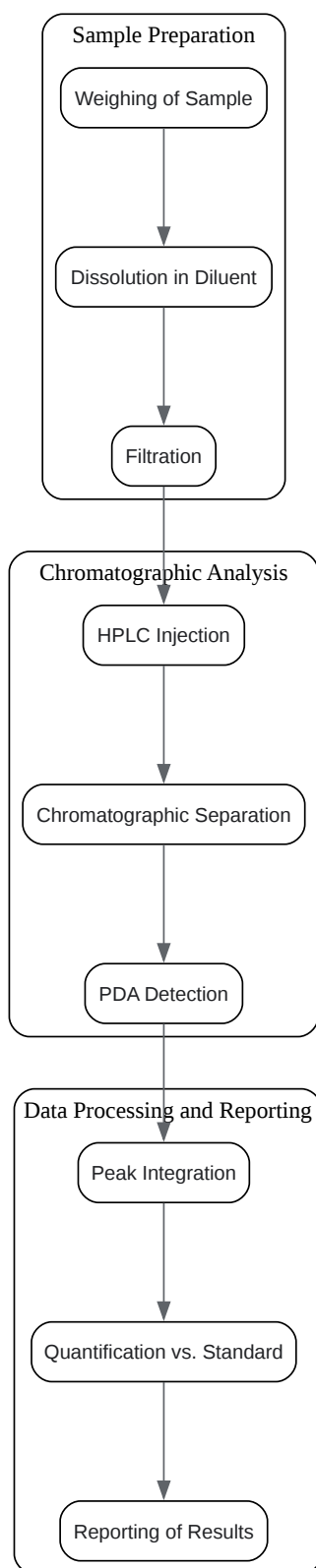
Proposed HPLC Method

The following is a proposed starting point for the development of a High-Performance Liquid Chromatography (HPLC) method for the detection and quantification of **N-nitroso-olanzapine**.

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., Inertsil ODS 3V, 4.6 mm x 250 mm, 5 µm)
Mobile Phase	Gradient elution with a mixture of an aqueous buffer (e.g., 0.2 M ammonium acetate, pH 4.5) and an organic solvent (e.g., acetonitrile)
Flow Rate	1.0 mL/min
Detection	Photodiode Array (PDA) detector at 254 nm
Column Temperature	Ambient or controlled (e.g., 30 °C)
Injection Volume	10-20 µL

Analytical Workflow

The general workflow for the analysis of **N-nitroso-olanzapine** in a drug substance or product is outlined below.



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General analytical workflow for **N-nitroso-olanzapine**.

Method validation should be performed in accordance with ICH guidelines, assessing parameters such as specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[8]

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